

Physical and chemical properties of 2-(Bromomethyl)-1,3,5-trimethylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Bromomethyl)-1,3,5-trimethylbenzene

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A Technical Guide to 2-(Bromomethyl)-1,3,5-trimethylbenzene

Introduction

2-(Bromomethyl)-1,3,5-trimethylbenzene, also known as 2,4,6-trimethylbenzyl bromide or bromodurene, is an aromatic organic compound with the chemical formula $C_{10}H_{13}Br$.^{[1][2]} Its structure features a benzene ring substituted with three methyl groups (a mesitylene core) and a bromomethyl group. This compound serves as a valuable reagent and building block in organic synthesis, primarily utilized for the introduction of the sterically hindered 2,4,6-trimethylbenzyl group into various molecular frameworks. This guide provides a comprehensive overview of its physical and chemical properties, synthesis protocols, and key applications for researchers and professionals in chemical and drug development.

Physical and Chemical Properties

2-(Bromomethyl)-1,3,5-trimethylbenzene is a white to off-white solid at room temperature.^[1] It is characterized by its insolubility in water and should be stored under an inert atmosphere at refrigerated temperatures (2-8°C) to ensure stability.^{[1][2]}

Table 1: Physical Properties of 2-(Bromomethyl)-1,3,5-trimethylbenzene

Property	Value	Reference
CAS Number	4761-00-6	[1][2]
Molecular Formula	C ₁₀ H ₁₃ Br	[1][2]
Molecular Weight	213.11 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	50-51 °C	[1]
Boiling Point	99-102 °C (at 2 Torr)	[1]
Density	1.270 ± 0.06 g/cm ³ (Predicted)	[1]
Water Solubility	Insoluble (8.3 x 10 ⁻³ g/L at 25 °C)	[2]
Storage	Store under inert gas at 2-8°C	[1]

Chemical Reactivity and Stability

The key to the reactivity of **2-(Bromomethyl)-1,3,5-trimethylbenzene** lies in the bromomethyl group. As a benzylic bromide, it is an effective electrophile and alkylating agent in nucleophilic substitution reactions.

- **Reactivity:** It is a useful reactant for a variety of organic reactions and synthetic procedures. [1] The compound readily reacts with nucleophiles to introduce the 2,4,6-trimethylbenzyl moiety.
- **Incompatible Materials:** It is incompatible with strong oxidizing agents.[3]
- **Hazardous Decomposition:** When heated to decomposition or during combustion, it may release toxic fumes of carbon oxides and hydrogen bromide gas.[4]

Spectroscopic Data

While detailed spectral data must be confirmed by direct analysis, the purity of **2-(Bromomethyl)-1,3,5-trimethylbenzene** is typically verified using Nuclear Magnetic Resonance (NMR) spectroscopy. Both ¹H NMR and ¹³C NMR are used to confirm the structural

integrity of the synthesized product.^[1] For mass spectrometry, infrared, and other spectral data, researchers should consult dedicated databases like the NIST Chemistry WebBook for related compounds, keeping in mind that isomers such as 2-bromo-1,3,5-trimethylbenzene will have different spectral properties.^{[5][6][7]}

Experimental Protocols

Synthesis from 2,4,6-trimethylbenzyl alcohol

A common method for preparing **2-(Bromomethyl)-1,3,5-trimethylbenzene** involves the bromination of the corresponding alcohol, 2,4,6-trimethylbenzyl alcohol.^[1]

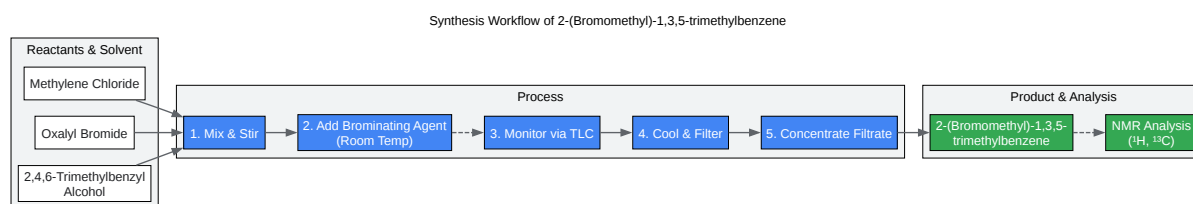
Materials:

- 2,4,6-trimethylbenzyl alcohol
- Methylene chloride (CH₂Cl₂)
- Oxalyl bromide or oxalyl chloride
- Round bottom flask
- Magnetic stirrer
- Reflux condenser
- Thin Layer Chromatography (TLC) apparatus for reaction monitoring

Procedure:

- Add 2,4,6-trimethylbenzyl alcohol (0.6 g, 0.6 mmol) and methylene chloride (5 mL) to a round bottom flask.^[1]
- Stir the mixture for 10 minutes at room temperature.^[1]
- Slowly add oxalyl bromide or oxalyl chloride (0.6 mmol) to the flask.^[1]
- Continue stirring the reaction mixture at room temperature until the evolution of gas has substantially stopped.^[1]

- The reaction progress should be monitored by TLC.[1]
- Upon completion, cool the mixture to room temperature and filter it.[1]
- Wash the collected solid with dichloromethane (3 x 10 mL).[1]
- Combine the filtrate and washings, then concentrate the solution under reduced pressure to yield the crude product.[1]
- The purity of the resulting **2-(Bromomethyl)-1,3,5-trimethylbenzene** should be confirmed by ^1H NMR and ^{13}C NMR spectral analysis.[1]

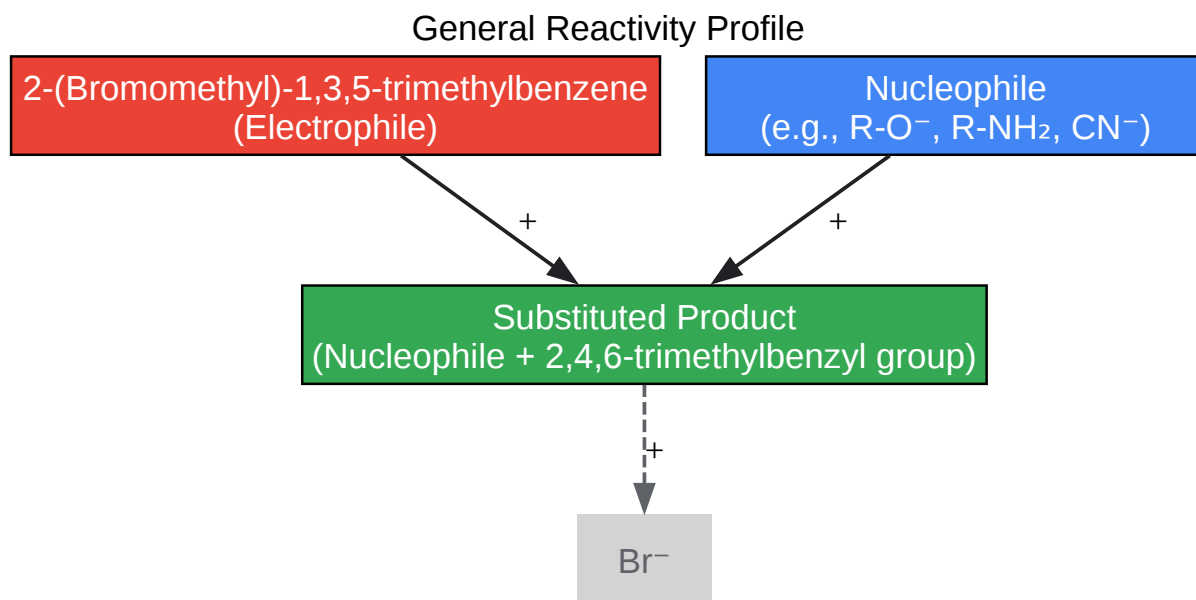


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Synthesis of **2-(Bromomethyl)-1,3,5-trimethylbenzene**.

Applications in Organic Synthesis

The primary application of **2-(Bromomethyl)-1,3,5-trimethylbenzene** is as an alkylating agent. The presence of three methyl groups on the benzene ring provides significant steric hindrance, which can be exploited to control selectivity in synthesis or to confer specific properties (like increased solubility in organic solvents or protection against further reaction) to the target molecule. It is a key intermediate for creating more complex molecules in medicinal chemistry and materials science.



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- To cite this document: BenchChem. [Physical and chemical properties of 2-(Bromomethyl)-1,3,5-trimethylbenzene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1267529#physical-and-chemical-properties-of-2-bromomethyl-1-3-5-trimethylbenzene>]

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